An In-depth Technical Guide to Diazonamide Derivatives and Analogues

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Compound of Interest

Compound Name:	*Danca*
CAS No.:	*107408-10-6*
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This technical guide provides a comprehensive overview of diazonamide derivatives and analogues, a class of potent antimitotic agents with significant potential in cancer chemotherapy. This document details their mechanism of action, structure-activity relationships, and key experimental protocols, presenting quantitative data in a clear and accessible format.

Introduction

Diazonamide A is a complex marine natural product originally isolated from the ascidian Diazona angulata.[1] Its potent cytotoxic activity against a range of human cancer cell lines has spurred extensive research into its synthesis and the development of simplified, more accessible analogues.[2][3] These efforts have led to the creation of promising preclinical candidates, such as DZ-2384 and AB-5, which exhibit potent antitumor activity with a potentially improved safety profile compared to traditional microtubule-targeting agents.[4][5]

Mechanism of Action

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Diazonamide derivatives primarily exert their cytotoxic effects by disrupting microtubule dynamics, a critical process for cell division.[1] This leads to a cell cycle arrest in the G2/M phase and subsequent apoptosis.[2]

Interaction with Tubulin

Unlike some other microtubule inhibitors, diazonamides bind to the vinca domain on β-tubulin.[4] This binding interferes with the polymerization of tubulin into microtubules, leading to the destabilization of the mitotic spindle.[1][2] The synthetic analogue DZ-2384 has been shown to bind to the vinca domain in a distinct manner, imparting unique effects on microtubule curvature and dynamics.[4][6] While both DZ-2384 and vinca alkaloids inhibit microtubule growth, DZ-2384 has been observed to increase the rescue frequency, which may contribute to its lower neurotoxicity.[4][6]

Potential Role of Ornithine δ-Amino Transferase (OAT)

Intriguingly, studies have suggested that ornithine δ-amino transferase (OAT), a mitochondrial matrix enzyme, may be a cellular target of diazonamide A.[7][8] A biotinylated form of diazonamide A was used to affinity purify OAT from cell extracts.[8] Knockdown of OAT has been shown to phenocopy the effects of diazonamide A treatment, causing blocked cell division and cell death.[9] However, diazonamide A does not inhibit the enzymatic activity of OAT, suggesting a non-canonical role for OAT in mitosis that is disrupted by the compound.[8]

Quantitative Biological Data

The following tables summarize the in vitro growth inhibitory activities of key diazonamide analogues against a panel of human cancer cell lines.

Table 1: In Vitro Growth Inhibitory Activity (GI50) of AB-5[2]

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Cell Line	Tumor Type	GI50 (nM)
A549	Non-Small Cell Lung	1.5 ± 0.3
HCT-116	Colon	0.8 ± 0.2
NCI/ADR-RES	Ovarian (Multidrug Resistant)	3.1 ± 0.6
OVCAR-3	Ovarian	1.2 ± 0.2
PANC-1	Pancreatic	1.8 ± 0.4
PC-3	Prostate	1.1 ± 0.2
SNB-75	CNS	1.4 ± 0.3

Table 2: In Vitro Cytotoxicity (IC50) of DZ-2384[4]

Cell Line	Tumor Type	IC50 (nM)
MIA PaCa-2	Pancreatic	1.9
HT-29	Colon	2.5
RS4;11	Leukemia	0.5

Experimental Protocols

This section provides detailed methodologies for key experiments used in the evaluation of diazonamide derivatives.

Cell Viability (MTT) Assay

This protocol is used to assess the cytotoxic effects of diazonamide analogues on cancer cell lines.

Materials:

- Human cancer cell lines

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- Culture medium (e.g., DMEM, RPMI-1640) supplemented with 10% FBS and 1% penicillin-streptomycin
- Diazonamide analogue stock solution (in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 N HCl in 10% SDS)
- 96-well plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours at 37°C in a 5% CO2 atmosphere.
- Prepare serial dilutions of the diazonamide analogue in culture medium.
- Remove the medium from the wells and add 100 µL of the diluted compound to each well. Include vehicle-treated (DMSO) and untreated controls.
- Incubate the plate for 48-72 hours.
- Add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium and add 100 µL of solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the untreated control and determine the GI50/IC50 value.[10][11]

In Vitro Tubulin Polymerization Assay

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This assay measures the effect of diazonamide analogues on the assembly of purified tubulin into microtubules.

Materials:

- Purified tubulin (>99%)
- General Tubulin Buffer (GTB): 80 mM PIPES (pH 6.9), 2 mM MgCl2, 0.5 mM EGTA
- GTP solution (10 mM)
- Glycerol
- Diazonamide analogue stock solution (in DMSO)
- Positive control (e.g., vincristine) and negative control (DMSO)
- 96-well, half-area, clear-bottom plates
- Temperature-controlled microplate reader

Procedure:

- Prepare a tubulin solution (e.g., 3 mg/mL) in ice-cold GTB supplemented with 1 mM GTP and 10% glycerol.
- Prepare serial dilutions of the diazonamide analogue in GTB.
- Add the compound dilutions to the wells of a pre-warmed (37°C) 96-well plate.
- Initiate the polymerization reaction by adding the cold tubulin solution to each well.
- Immediately place the plate in the microplate reader and measure the absorbance at 340 nm every minute for 60 minutes at 37°C.
- The increase in absorbance corresponds to the extent of tubulin polymerization.
- Plot absorbance versus time to generate polymerization curves and determine the effect of the compound on the rate and extent of polymerization.[12][13]

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Representative Synthetic Protocol: Macrocyclization

The construction of the macrocyclic core is a critical step in the total synthesis of diazonamides. The following is a representative procedure for an intramolecular macroaldolization reaction. [14]

Materials:

- Thioester precursor
- Magnesium bromide diethyl etherate (MgBr2·Et2O)
- Trimethylsilyl chloride (TMSCl)
- Triethylamine (NEt3)
- Anhydrous tetrahydrofuran (THF)

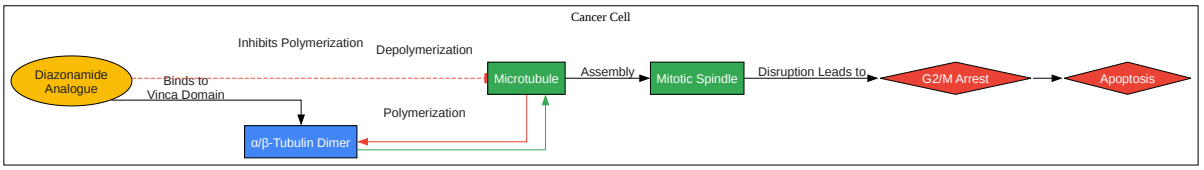
Procedure:

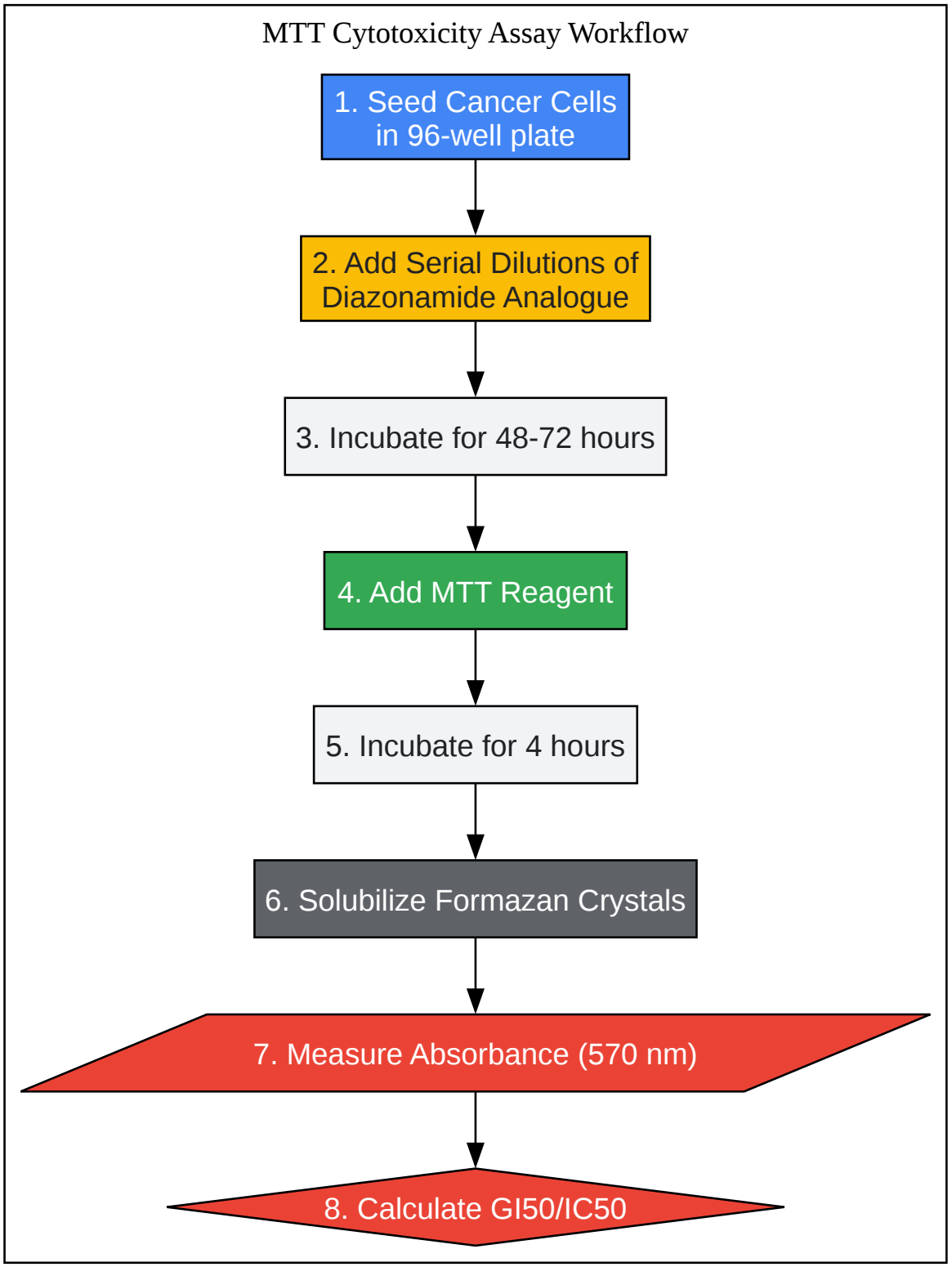
- To a solution of the thioester precursor in anhydrous THF at room temperature, add triethylamine, trimethylsilyl chloride, and magnesium bromide diethyl etherate.
- Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the macrocyclic product.

Visualizations

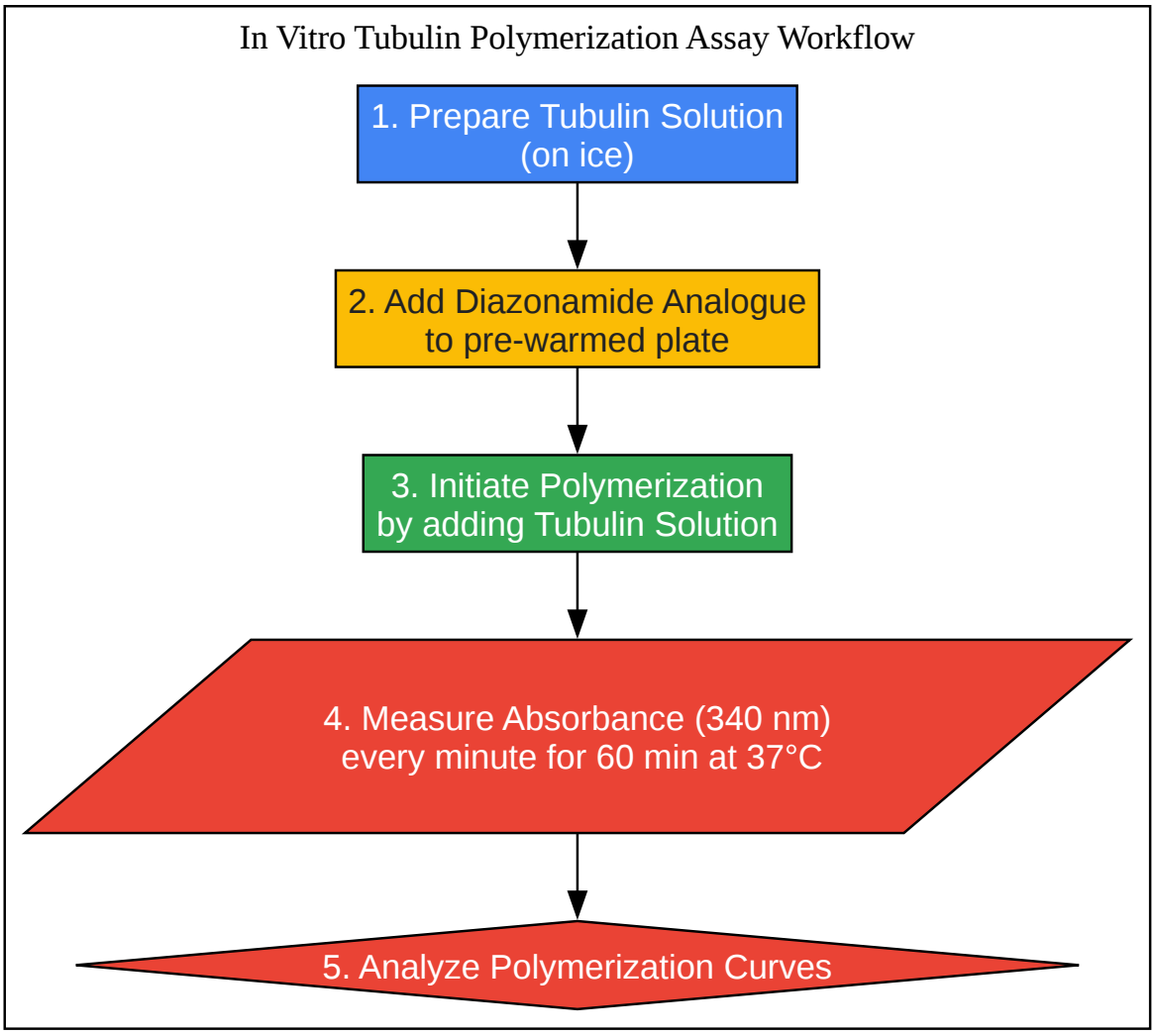
The following diagrams illustrate key concepts related to diazonamide derivatives.

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Cancer Cell
Inhibits Polymerization
Depolymerization
Diazonamide Analogue
Binds to Vinca Domain
Microtubule
Assembly
Mitotic Spindle
Disruption Leads to
G2/M Arrest
Apoptosis
Polymerization
α/β-Tubulin Dimer



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